

# Technical Support Center: Ozagrel Hydrochloride Powder

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## Compound of Interest

Compound Name: Ozagrel hydrochloride

Cat. No.: B1139521

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage, handling, and use of **Ozagrel hydrochloride** powder in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **Ozagrel hydrochloride** powder?

A1: For long-term stability, **Ozagrel hydrochloride** powder should be stored at -20°C for up to 3 years.<sup>[1]</sup> It is also acceptable to store it desiccated at room temperature for up to one year.<sup>[2]</sup>

Q2: How should I store solutions of **Ozagrel hydrochloride**?

A2: Prepared solutions of **Ozagrel hydrochloride** can be stored at -20°C for up to one month or at -80°C for up to one year.<sup>[1]</sup> It is advisable to aliquot the stock solutions to prevent repeated freeze-thaw cycles.<sup>[1]</sup>

Q3: In which solvents is **Ozagrel hydrochloride** soluble?

A3: **Ozagrel hydrochloride** is soluble in water, DMSO, and ethanol.<sup>[1][2][3]</sup>

Q4: Are there any specific handling precautions I should take when working with **Ozagrel hydrochloride** powder?

A4: Yes, it is important to avoid the formation of dust and aerosols.[4] Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and eye protection.[4][5] Avoid contact with skin and eyes.[4]

Q5: Is **Ozagrel hydrochloride** sensitive to moisture?

A5: Yes, some sources recommend storing the powder in a desiccated environment or tightly sealed under argon, which suggests sensitivity to moisture.[2][6] Moisture-absorbing DMSO can reduce its solubility.[1]

## Storage and Solubility Data

Proper storage and handling are crucial for maintaining the integrity and activity of **Ozagrel hydrochloride**. The following tables summarize the key quantitative data for storage conditions and solubility.

Table 1: Recommended Storage Conditions for **Ozagrel Hydrochloride**

Form	Temperature	Duration	Additional Notes
Powder	Room Temperature	Up to 1 year	Store desiccated.[2]
-20°C	Up to 3 years	For long-term storage. [1]	
2-8°C	Stable for 2 years	Store under inert gas (nitrogen or argon).[7]	
Solution	-20°C	Up to 1 month	Avoid repeated freeze-thaw cycles.[1] [2]
-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.[1]	

Table 2: Solubility of **Ozagrel Hydrochloride**

Solvent	Concentration
Water	Soluble to 100 mM
Up to 25 mg/mL[2]	
>10 mg/mL	
>20 mg/mL	
53 mg/mL (200.21 mM)[3]	
DMSO	53 mg/mL (200.21 mM)[1][3]
>10 mg/mL	
Ethanol	53 mg/mL (200.21 mM)[3]

## Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **Ozagrel hydrochloride** powder.

Issue 1: Powder appears discolored or clumped.

- Possible Cause: Improper storage, leading to moisture absorption or degradation.
- Solution:
  - Verify that the storage conditions match the recommendations (see Table 1).
  - If stored at room temperature, ensure the container was tightly sealed and stored in a desiccator.
  - Consider using a fresh vial of the compound for critical experiments.
  - If discoloration is significant, it is recommended to discard the powder as its purity may be compromised.

Issue 2: Difficulty dissolving the powder.

- Possible Cause 1: The solvent has absorbed moisture (especially relevant for DMSO).<sup>[1]</sup>
- Solution 1: Use fresh, anhydrous solvent.
- Possible Cause 2: The concentration being prepared is too high for the chosen solvent.
- Solution 2:
  - Refer to the solubility data in Table 2 to ensure you are within the soluble range.
  - Try gentle warming or vortexing to aid dissolution.
  - If the desired concentration is near the solubility limit, consider preparing a slightly more dilute stock solution.
- Possible Cause 3: The powder has degraded due to improper storage.
- Solution 3: If the powder is old or has been stored improperly, it may have degraded, affecting its solubility. Use a fresh vial if possible.

### Issue 3: Inconsistent experimental results.

- Possible Cause 1: Degradation of the **Ozagrel hydrochloride** stock solution.
- Solution 1:
  - Ensure that stock solutions are stored correctly (see Table 1) and are within the recommended storage duration.
  - Avoid repeated freeze-thaw cycles by preparing and storing aliquots.<sup>[1]</sup>
  - Prepare fresh stock solutions for critical experiments.
- Possible Cause 2: Inaccurate concentration of the prepared solution.
- Solution 2:
  - Recalibrate the balance used for weighing the powder.

- Ensure complete dissolution of the powder before making final dilutions.
- Verify the calculations for molarity and dilution.

## Experimental Protocols

### Protocol 1: Preparation of a 100 mM Aqueous Stock Solution

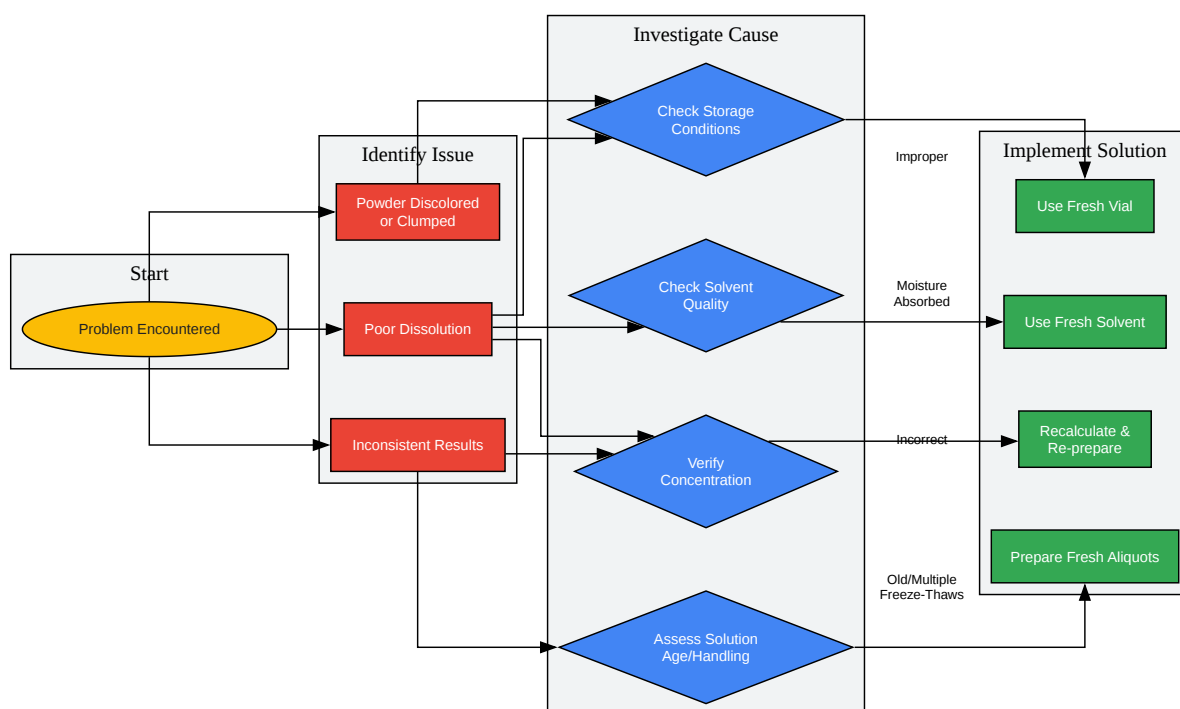
- Materials:
  - **Ozagrel hydrochloride** powder (MW: 264.71 g/mol )
  - Sterile, deionized water
  - Calibrated analytical balance
  - Sterile microcentrifuge tubes or vials
  - Vortex mixer
- Procedure:
  1. Weigh out 26.47 mg of **Ozagrel hydrochloride** powder using a calibrated analytical balance.
  2. Transfer the powder to a sterile tube.
  3. Add 1 mL of sterile, deionized water to the tube.
  4. Vortex the tube until the powder is completely dissolved. Gentle warming may be applied if necessary.
  5. For long-term storage, aliquot the solution into smaller volumes and store at -20°C or -80°C.

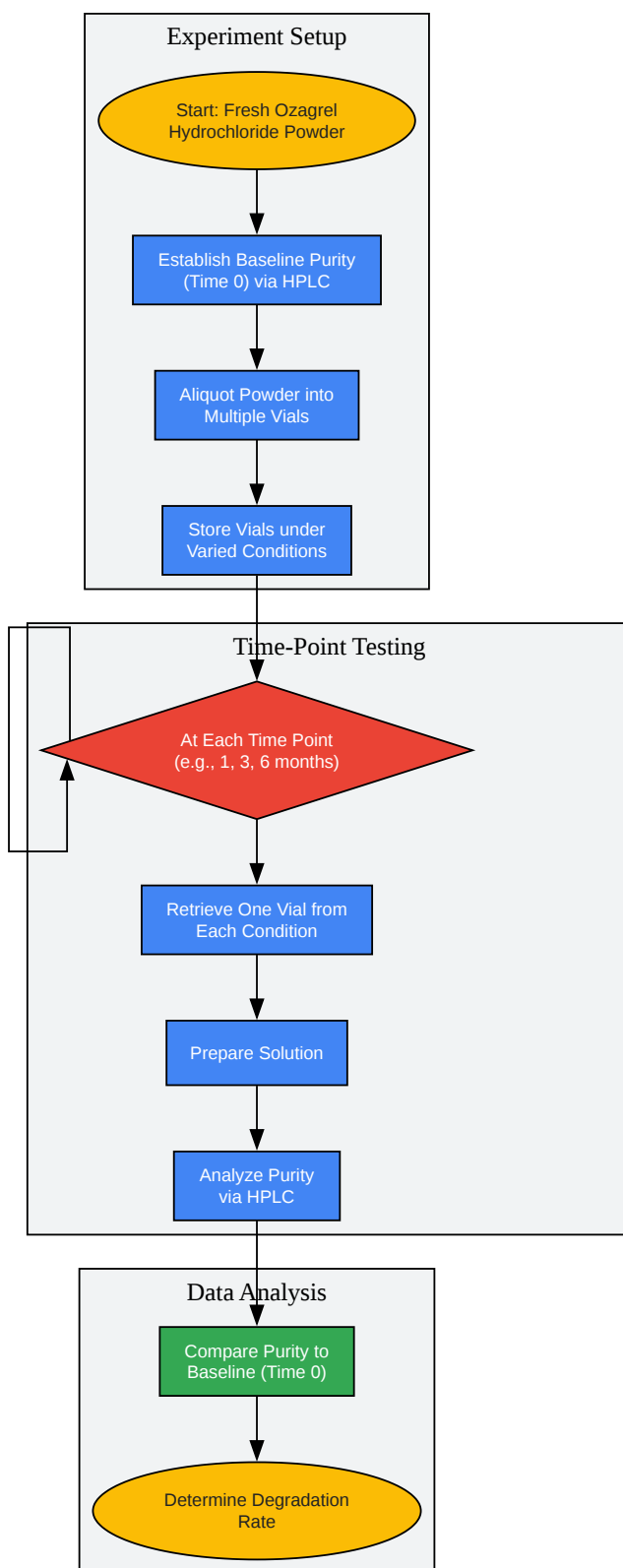
### Protocol 2: Assessment of Powder Stability

- Objective: To assess the stability of **Ozagrel hydrochloride** powder under different storage conditions.

- Materials:
  - **Ozagrel hydrochloride** powder
  - HPLC system with a suitable column (e.g., C18)
  - Appropriate mobile phase (to be determined based on analytical method development)
  - Analytical balance
  - Multiple storage environments (e.g., desiccator at room temperature, -20°C freezer, controlled humidity chamber).
- Procedure:
  1. Establish a baseline (Time 0) by dissolving a freshly opened sample of **Ozagrel hydrochloride** in a suitable solvent and analyzing its purity via HPLC.
  2. Aliquot the powder into several vials.
  3. Store the vials under the different conditions to be tested.
  4. At predetermined time points (e.g., 1, 3, 6, 12 months), retrieve a vial from each storage condition.
  5. Prepare a solution of the stored powder and analyze its purity by HPLC.
  6. Compare the purity at each time point to the baseline to determine the extent of degradation.

## Visualizations





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